

# Acibenzolar-S-methyl residue definition enforcement

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## Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

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## Official Residue Definitions for Enforcement

For enforcement and compliance of Maximum Residue Limits (MRLs), the residue definition includes the parent compound and specific, toxicologically relevant metabolites.

Regulatory Authority	Residue Definition for Enforcement (All Commodities)
Health Canada [1]	S-methyl 1,2,3-benzothiadiazole-7-carbothioate (ASM), including the metabolite 1,2,3-benzothiadiazole-7-carboxylic acid (acibenzolar acid).
European Food Safety Authority (EFSA) [2]	Sum of acibenzolar-S-methyl and acibenzolar acid (free and conjugated), expressed as acibenzolar-S-methyl.

**Key Implication for Analysis:** Your analytical methods must be able to quantify the sum of ASM and acibenzolar acid, expressed as ASM equivalents [2].

## Analytical Methodology & Protocol

Sufficiently validated analytical methods are available to quantify residues according to the enforcement residue definition in the crops assessed... The methods enable quantification of residues at

or above 0.01 mg/kg in the crops assessed (LOQ) [2].

Parameter	Specification
Target Analytes	Acibenzolar-S-methyl (parent) and Acibenzolar acid (metabolite) [2].
Final Quantification	Expressed as the sum of Acibenzolar-S-methyl equivalents [2].
Limit of Quantification (LOQ)	0.01 mg/kg for the tested crops [2].

## Troubleshooting Common Experimental Issues

### Issue 1: Inconsistent or weak induced resistance response in distal leaves.

- **Potential Cause:** The systemic acquired resistance (SAR) signal activated by ASM is transient.
- **Solution:** Optimize application timing. Research shows that suppression of pathogen infection in distal, untreated leaves was significant when plants were challenged **1 day after ASM application**, but the effect was no longer detectable at **3 days post-application** [3]. Ensure your challenge inoculations are timed appropriately to coincide with the peak of the systemic signal.

### Issue 2: Uncertainty whether the residue definition should include other metabolites.

- **Potential Cause:** The metabolite **4-OH acibenzolar acid** is a known compound for which a definitive conclusion on its inclusion in the risk assessment residue definition has not been reached for all crop groups due to data gaps on its general toxicity [2].
- **Solution:** For enforcement purposes, adhere to the established definitions from regulators like Canada and the EFSA, which currently do not include 4-OH acibenzolar acid. For a comprehensive risk assessment, especially for leafy crops and pulses/oilseeds, be aware of this data gap and the potential for this metabolite to be present in significant levels [2].

### Issue 3: Poor disease control in field experiments despite laboratory success.

- **Potential Cause:** The effectiveness of ASM is strictly protective and does not cure existing infections. Its performance can also vary between plant genotypes [4].
- **Solution:**
  - Apply ASM **preventively**, before pathogen challenge [5].
  - Validate the efficacy of your ASM treatment protocol on the specific crop cultivar you are using [4].

- Consider that ASM induces defense at an **energetic cost to the plant**; under low-disease pressure, this may impact growth, and under high-disease pressure, control may be incomplete compared to direct fungicides [4].

## Key Regulatory & Scientific Considerations

- **Metabolic Pathway in Plants:** ASM is a propesticide. Its active form is the carboxylic acid metabolite (acibenzolar acid), which is produced in the plant and is responsible for activating the SAR pathway [6] [7].
- **Toxicological Reference Values:** The toxicological profile was assessed by EFSA as sufficient to derive an **Acceptable Daily Intake (ADI) of 0.03 mg/kg body weight per day** and an **Acute Reference Dose (ARfD) of 0.03 mg/kg body weight**. The metabolite acibenzolar acid is considered of similar toxicity to the parent ASM [2].
- **Resistance Management:** ASM is classified as a Group P01 fungicide (FRAC). It does not directly target the pathogen and has a very low risk of resistance development. It can be a valuable tool in resistance management strategies to reduce selection pressure on single-site fungicides [6] [5].

## Experimental Workflow for ASM Residue Analysis

The following diagram maps the logical workflow for planning and troubleshooting an experiment involving ASM residue analysis.



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To cite this document: Smolecule. [Acibenzolar-S-methyl residue definition enforcement]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517036#acibenzolar-s-methyl-residue-definition-enforcement>]

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